

Essential Safety and Logistical Information for Handling **trans-2-Hexenal**

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Compound of Interest

Compound Name: ***trans-2-Hexenal***

Cat. No.: ***B146799***

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **trans-2-Hexenal**, a common reagent in various research and development settings.

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **trans-2-Hexenal**, facilitating a quick assessment of its physical and toxicological properties.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₀ O	[1] [2]
Molecular Weight	98.14 g/mol	[2] [3]
Appearance	Colorless to pale yellow liquid	[1] [2]
Odor	Green, grassy	[1]
Boiling Point	146.5 °C at 760 mmHg	[2]
Flash Point	38.3 °C	[2]
Density	0.8 ± 0.1 g/cm ³	[2]
Vapor Pressure	6.6 mmHg	[3]
Solubility	Very slightly soluble in water; Soluble in organic solvents and fixed oils.	[1] [3]
Oral LD50 (Rat)	780 - 1130 mg/kg bw	[4] [5]
Dermal LD50 (Rabbit)	600 mg/kg bw	[4]

Occupational Exposure Limits (OELs) such as OSHA PEL, NIOSH REL, and ACGIH TLV have not been established for **trans-2-Hexenal**.[\[6\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety when handling **trans-2-Hexenal**.

Recommended PPE:

- Eye and Face Protection: Wear chemical safety goggles or a face shield that conforms to EU standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[\[7\]](#)
- Skin Protection:

- Gloves: Wear appropriate protective gloves. Butyl caoutchouc (butyl rubber) or FKM (fluoro rubber) are suggested types.[8][9]
- Clothing: Wear appropriate protective clothing to prevent skin exposure. This includes a lab coat, and in cases of potential splashing, chemical-resistant aprons or suits may be necessary.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [6] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Handling and Storage Procedures:

- Handling:
 - Avoid contact with skin, eyes, and clothing.
 - Do not breathe mist, vapors, or spray.[6]
 - Wash hands thoroughly after handling.[6]
 - Use only non-sparking tools and take precautionary measures against static discharges. [6]
 - Keep away from open flames, hot surfaces, and sources of ignition.[6]
 - Do not eat, drink, or smoke when using this product.[4]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[6][7]
 - Keep away from heat, sparks, and flame.[6]

- Protect from direct sunlight as the material is light-sensitive.[6][7]
- Store in a refrigerator/flammables cabinet.[6]
- Incompatible with strong oxidizing agents.[6]

Emergency Procedures:

- In Case of Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid immediately.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- In Case of Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.
- In Case of Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Spill Response: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal. Remove all sources of ignition and provide ventilation.

Disposal Plan:

- Dispose of **trans-2-Hexenal** and its containers in accordance with federal, state, and local regulations. This may involve sending it to a licensed hazardous waste incinerator facility.[10] Do not allow the product to enter drains or waterways.[10]

Experimental Protocols

While specific experimental protocols will vary based on the research application, the following provides a generalized methodology for handling **trans-2-Hexenal** in a laboratory setting, with an emphasis on safety. The example provided is based on a synthesis procedure, which illustrates the rigorous handling required.

Generalized Laboratory Handling Protocol for **trans-2-Hexenal**:

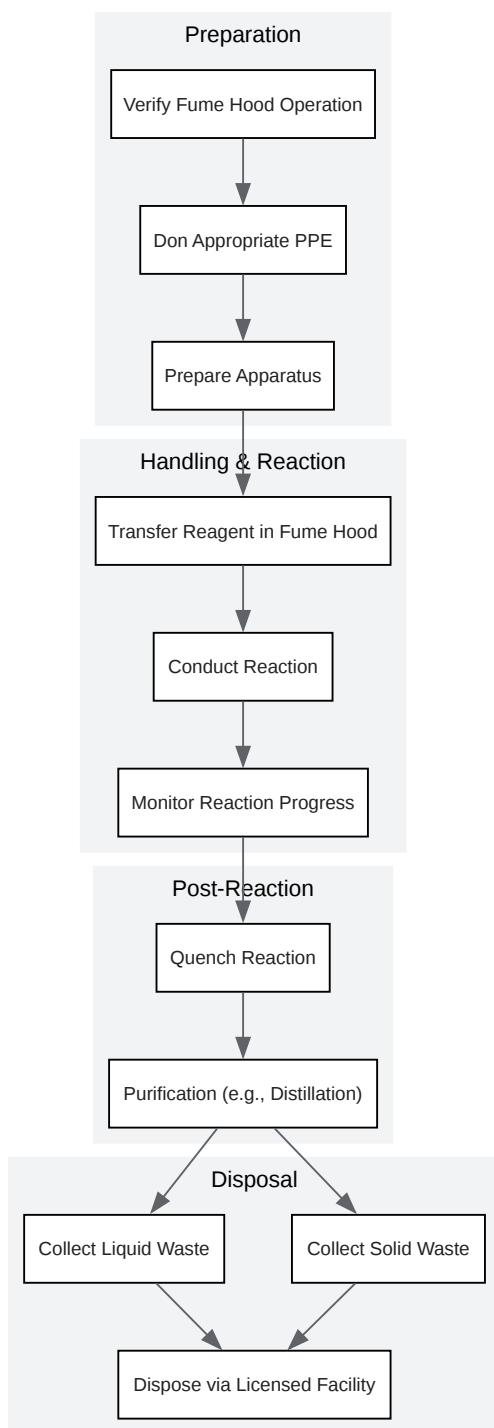
- Preparation:
 - Before starting any work, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is readily available and in good condition.
 - Set up the reaction apparatus within the fume hood. Ensure all glassware is clean, dry, and free of cracks.
 - If the reaction is sensitive to air or moisture, ensure the system can be kept under an inert atmosphere (e.g., nitrogen or argon).
- Reagent Transfer:
 - **trans-2-Hexenal** is a liquid. Use a syringe or a cannula for transfers to minimize exposure to vapors.
 - If transferring from a larger container, do so in the fume hood and ensure the container is properly sealed after use.
- Reaction:
 - If the reaction requires heating, use a heating mantle with a stirrer and a temperature controller. Avoid open flames.
 - Monitor the reaction progress as per the specific experimental procedure.
- Work-up and Purification:
 - Quench the reaction carefully, again within the fume hood.
 - For extraction and washing steps, use a separatory funnel. Be sure to vent the funnel frequently to release any pressure buildup.
 - If purification is by distillation, perform it under reduced pressure to avoid high temperatures that could lead to decomposition or side reactions.[\[11\]](#)

- Waste Disposal:
 - Collect all liquid waste containing **trans-2-Hexenal** in a designated, labeled hazardous waste container.
 - Contaminated solid waste (e.g., gloves, paper towels) should also be disposed of in a designated hazardous waste container.

Visual Workflow for Handling **trans-2-Hexenal**

The following diagram illustrates the logical workflow for the safe handling of **trans-2-Hexenal** in a laboratory setting.

Workflow for Handling trans-2-Hexenal

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Caption: Logical workflow for the safe handling of **trans-2-Hexenal**.

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